

impact of hygroscopic DMSO on OPC-14523 hydrochloride solubility

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Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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Technical Support Center: OPC-14523 Hydrochloride Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **OPC-14523 hydrochloride**. The information is designed to help you overcome common solubility challenges, particularly those related to the use of hygroscopic dimethyl sulfoxide (DMSO), encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **OPC-14523 hydrochloride** and what are its properties?

OPC-14523 hydrochloride is an orally active sigma and 5-HT1A receptor agonist that also shows affinity for the 5-HT transporter.[1][2] It has been investigated for its potential antidepressant-like activity.[1][3] The compound belongs to the class of organic compounds known as phenylpiperazines.[4]

Table 1: Properties of **OPC-14523 Hydrochloride**

Property	Value	Source
Molecular Formula	C23H29Cl2N3O2	[5]
Average Molecular Weight	450.4 g/mol	[5]
Mechanism of Action	Sigma (σ 1/2) and 5-HT1A receptor agonist, 5-HT transporter inhibitor.	[1][3][4]
Appearance	Not specified in search results.	
pKa (Strongest Basic)	7.67	[5]

Q2: What is the reported solubility of **OPC-14523 hydrochloride**?

The solubility of **OPC-14523 hydrochloride** varies significantly depending on the solvent. It is highly soluble in DMSO but has limited solubility in water.

Table 2: Solubility of **OPC-14523 Hydrochloride**

Solvent	Solubility	Notes	Source
DMSO	83.33 mg/mL (185.01 mM)	Requires ultrasonic treatment. Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO.	[1]
Water	5 mg/mL (11.10 mM)	Requires ultrasonic treatment, warming, and heating to 60°C.	[1]
Water (Predicted)	0.0296 mg/mL	ALOGPS Prediction	[5]

Q3: What does it mean that DMSO is "hygroscopic" and why is it a concern?

"Hygroscopic" means that DMSO readily absorbs moisture from the atmosphere.[6][7][8] This is a significant concern because the presence of water can drastically decrease the solubility of

some compounds in DMSO.[9][10] Even small amounts of absorbed water can lead to the precipitation of your compound from a DMSO stock solution.[6][9] For example, a 1536-well microplate with 2µL of 100% DMSO per well can absorb over 6% water by volume after just one hour of exposure to a laboratory environment with ~40% relative humidity.[6]

Q4: How exactly does absorbed water in DMSO affect **OPC-14523 hydrochloride** solubility?

When DMSO absorbs water, the properties of the solvent mixture change. The hydrogen-bonding network becomes more structured, making it more difficult to dissolve large lipophilic compounds.[10] This increased water content can lead to supersaturation and subsequent precipitation of the dissolved compound, especially with freeze-thaw cycles.[10] For a hydrochloride salt like OPC-14523, the introduction of water into the aprotic DMSO environment can alter the ionic interactions and solvation, reducing its solubility.

Q5: What are the best practices for handling and storing DMSO to prevent water absorption?

To minimize water absorption, follow these best practices:

- **Use Anhydrous DMSO:** Always use a new, unopened bottle of anhydrous (dry) DMSO for preparing stock solutions.
- **Aliquot Stock Solutions:** After preparing your primary stock solution, aliquot it into smaller, single-use volumes. This practice minimizes the number of times the main stock is exposed to air and subjected to freeze-thaw cycles.
- **Proper Storage:** Store DMSO and your stock solutions in tightly sealed containers, away from moisture.[1] For long-term storage, -80°C is recommended for up to 6 months, while -20°C is suitable for up to 1 month.[1]
- **Use Dessicants:** When not in use, store containers of DMSO in a desiccator to protect them from atmospheric moisture.

Q6: What should I do if I suspect my **OPC-14523 hydrochloride** solution in DMSO has precipitated?

If you observe cloudiness, crystals, or precipitate in your stock solution:

- Visual Inspection: Carefully inspect the solution before each use.
- Gentle Warming: Warm the solution in a water bath at 37°C.[\[11\]](#)
- Vortex/Sonication: Vortex or sonicate the solution until the precipitate is completely redissolved.[\[1\]](#)[\[11\]](#)
- Centrifugation: If redissolving is unsuccessful, you can centrifuge the solution to pellet the precipitate and use the clear supernatant, though this will alter the effective concentration.

Troubleshooting Guide

Issue 1: **OPC-14523 hydrochloride** powder is not dissolving in fresh, anhydrous DMSO.

Possible Cause	Troubleshooting Steps
Insufficient Mechanical Agitation	Vortex the solution for several minutes. Use an ultrasonic bath to aid dissolution as recommended. [1]
Concentration Exceeds Solubility Limit	Re-check your calculations to ensure you are not attempting to prepare a solution above the 83.33 mg/mL solubility limit. [1]
Low Temperature	DMSO's freezing point is 18.5°C (65.3°F). [12] Ensure your solvent and laboratory are at room temperature. Gentle warming to 37°C can assist dissolution. [11]

Issue 2: A previously clear stock solution of **OPC-14523 hydrochloride** in DMSO is now cloudy or contains precipitate.

Possible Cause	Troubleshooting Steps
Water Absorption by DMSO	<p>The most likely cause. Hygroscopic DMSO has absorbed atmospheric moisture, reducing the solubility of OPC-14523 hydrochloride.^{[1][9]}</p> <p>Follow the steps for redissolving the precipitate (gentle warming and sonication). To prevent recurrence, aliquot your stock solutions and store them properly.</p>
Repeated Freeze-Thaw Cycles	<p>Multiple freeze-thaw cycles can promote compound precipitation from DMSO.^{[9][10]} Use single-use aliquots to avoid this problem.</p>
Compound Instability	<p>While less common in a DMSO stock, check for any specific stability information for OPC-14523 hydrochloride under your storage conditions.</p>

Issue 3: Inconsistent or non-reproducible results in biological assays.

Possible Cause	Troubleshooting Steps
Precipitation in Stock Solution	Micro-precipitates, not always visible to the naked eye, can form due to water absorption. This leads to an inaccurate concentration of the compound being added to your assay. Before each use, warm, vortex, and briefly centrifuge your stock solution.
Precipitation in Aqueous Assay Buffer	OPC-14523 hydrochloride has much lower solubility in aqueous solutions. ^[1] When diluting the DMSO stock into your aqueous assay medium, the compound may precipitate. Lower the final concentration, or consider using a surfactant or co-solvent in your assay buffer if compatible with your experimental system.
Inaccurate Pipetting due to Viscosity	DMSO is more viscous than water, which can lead to pipetting errors. Ensure your pipettes are calibrated and use proper pipetting techniques (e.g., reverse pipetting) for viscous liquids.

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution of **OPC-14523 Hydrochloride** in Anhydrous DMSO

- Pre-experiment Preparation:
 - Allow a new, sealed bottle of anhydrous DMSO and the vial of **OPC-14523 hydrochloride** powder (MW: 450.4 g/mol) to equilibrate to room temperature.
- Weighing:
 - Accurately weigh out 22.52 mg of **OPC-14523 hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution:

- Add 1.0 mL of anhydrous DMSO to the tube.
- Vortex the solution vigorously for 2-5 minutes.
- If the solid is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minutes, or until the solution is clear.
- Verification and Storage:
 - Visually inspect the solution to ensure it is clear and free of any particulates.
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) in tightly sealed tubes.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

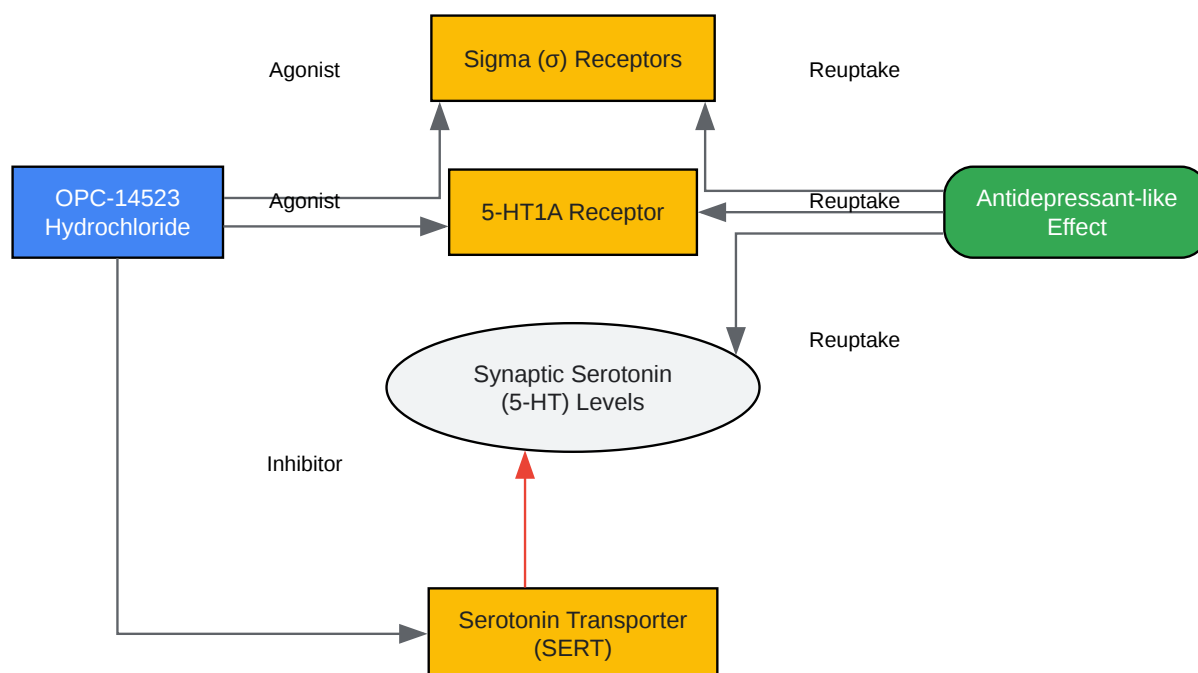
Protocol 2: General Method for Thermodynamic Solubility Assessment (Shake-Flask Method)

This protocol determines the equilibrium solubility of a compound.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Preparation:
 - Prepare the desired solvent (e.g., phosphate-buffered saline, pH 7.4).
- Addition of Compound:
 - Add an excess amount of **OPC-14523 hydrochloride** powder to a known volume of the solvent in a glass vial. The amount should be sufficient to ensure undissolved solid remains after equilibration.
- Equilibration:
 - Seal the vial and place it on an orbital shaker or rotator at a constant temperature (e.g., 25°C or 37°C) for 24 to 48 hours to allow the solution to reach equilibrium.[\[15\]](#)
- Phase Separation:

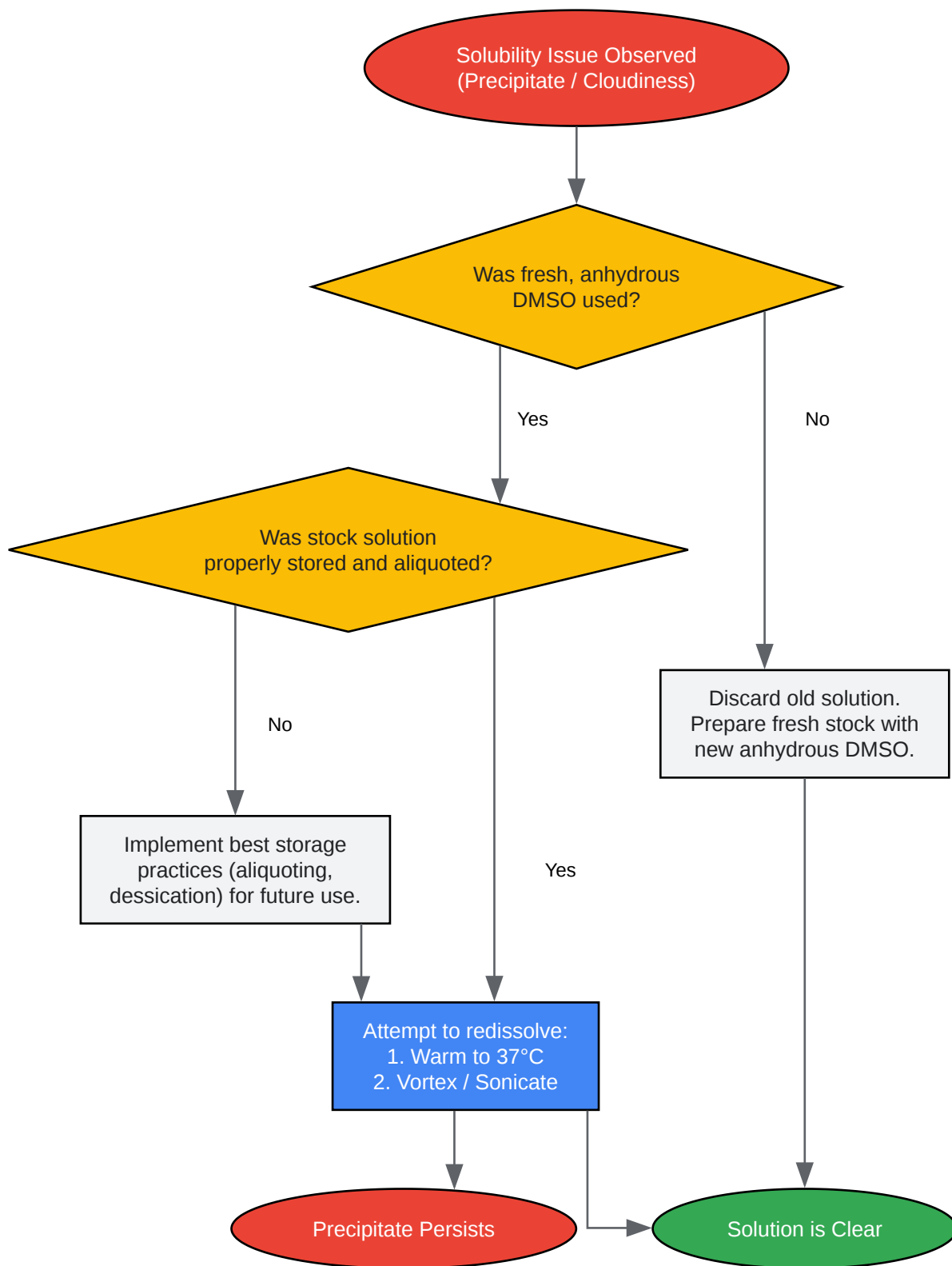
- After equilibration, separate the undissolved solid from the saturated solution. This can be done by centrifugation at high speed (e.g., 14,000 rpm for 15 minutes) or by filtration using a suitable chemical-resistant filter (e.g., PTFE).
- Quantification:
 - Carefully take an aliquot of the clear supernatant.
 - Dilute the sample with a suitable solvent if necessary.
 - Determine the concentration of **OPC-14523 hydrochloride** in the sample using a validated analytical method, such as HPLC-UV.
- Calculation:
 - Calculate the solubility based on the measured concentration and any dilution factors.

Visualizations



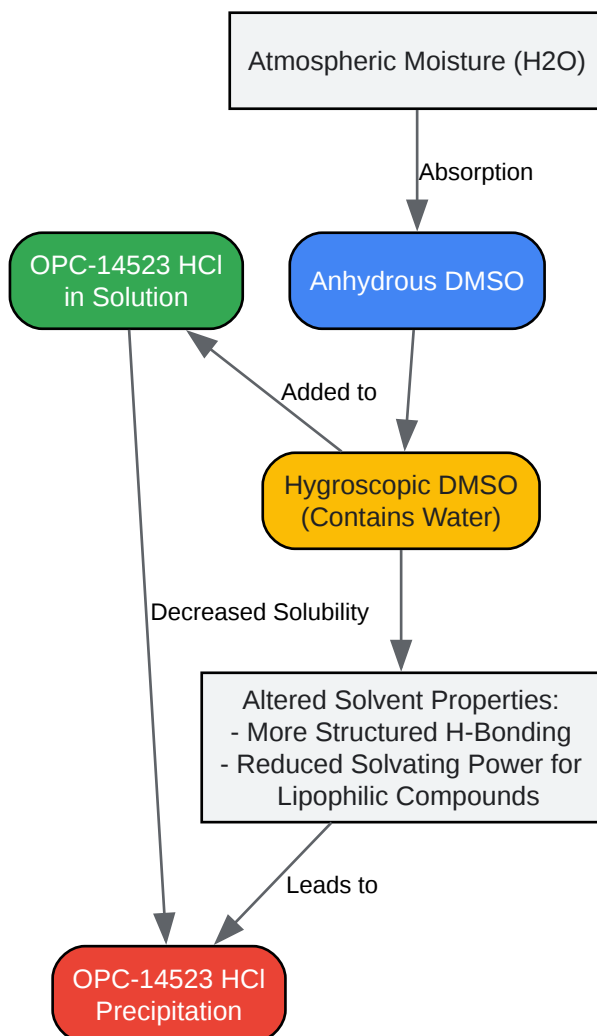
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Caption: Mechanism of action for **OPC-14523 hydrochloride**.



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Caption: Workflow for troubleshooting solubility issues.



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Caption: Impact of hygroscopic DMSO on solubility.

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